

# A Technical Guide to the Early History of Phosphorus Sulfide Compounds

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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## Introduction

The history of phosphorus sulfide chemistry is a fascinating journey that begins with the vigorous, almost explosive, reactions observed by early chemists and evolves into the controlled synthesis of a family of compounds with significant industrial applications. This technical guide provides an in-depth exploration of the early history of phosphorus sulfide compounds, from their initial discovery to their foundational synthesis and characterization. The early literature on this subject was fraught with confusion, with numerous incorrect formulations proposed. However, by the late 19th and early 20th centuries, a clearer understanding of the stable phosphorus sulfides began to emerge, primarily focusing on four key compounds: tetraphosphorus trisulfide ( $P_4S_3$ ), tetraphosphorus pentasulfide ( $P_4S_5$ ), tetraphosphorus heptasulfide ( $P_4S_7$ ), and tetraphosphorus decasulfide ( $P_4S_{10}$ ). This guide will detail the discovery and early synthesis of these compounds, present their physical and chemical properties as understood by early researchers, and provide the most detailed experimental protocols available from historical sources.

## A Timeline of Discovery and Key Figures

The study of phosphorus-sulfur compounds dates back to the mid-18th century. The timeline below highlights the key milestones and the pioneering scientists who laid the groundwork for our modern understanding of this important class of inorganic compounds.



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Caption: A timeline of key discoveries in the early history of phosphorus sulfide compounds.

The initial observation of the vigorous reaction between phosphorus and sulfur was made by Andreas Sigismund Marggraf in 1740.[1][2] However, it was not until 1843 that the famed Swedish chemist Jöns Jacob Berzelius first synthesized phosphorus pentasulfide (now known as tetraphosphorus decasulfide,  $P_4S_{10}$ ).[3] The early investigations into this class of compounds were marked by considerable confusion, with as many as 14 different phosphorus-sulfur compositions being erroneously reported as distinct compounds.[2][4]

A significant advancement came in 1864 when Georges Lemoine discovered tetraphosphorus trisulfide ( $P_4S_3$ ).[5] This compound would later prove to be of great commercial importance. In 1898, the French chemists Henri Sévène and Emile David Cahen developed a method for the safe, commercial-scale production of  $P_4S_3$ , which was crucial for its use in the manufacture of "strike-anywhere" matches as a non-toxic alternative to white phosphorus.[5][6]

## The Four Key Early Phosphorus Sulfide Compounds

By the early 20th century, intensive investigation had clarified the confusing landscape of phosphorus-sulfur compounds, leading to the recognition of four stable and well-defined substances:  $P_4S_3$ ,  $P_4S_5$ ,  $P_4S_7$ , and  $P_4S_{10}$ .[2][4] The molecular formulas we use today, which reflect their cage-like structures based on a  $P_4$  tetrahedron, were not established until much later with the advent of modern structural determination techniques.

## Quantitative Data of Early Phosphorus Sulfide Compounds

The following table summarizes the key physical properties of the four main phosphorus sulfide compounds as they were determined in the late 19th and early 20th centuries. It is important to

note that values from this period could vary due to impurities in the samples and the limitations of the analytical techniques of the time.

Property	Tetraphosphorus Trisulfide (P <sub>4</sub> S <sub>3</sub> )	Tetraphosphorus Pentasulfide (P <sub>4</sub> S <sub>5</sub> )	Tetraphosphorus Heptasulfide (P <sub>4</sub> S <sub>7</sub> )	Tetraphosphorus Decasulfide (P <sub>4</sub> S <sub>10</sub> )
Molecular Formula	P <sub>4</sub> S <sub>3</sub>	P <sub>4</sub> S <sub>5</sub>	P <sub>4</sub> S <sub>7</sub>	P <sub>4</sub> S <sub>10</sub>
Molecular Weight ( g/mol )	220.09	284.22	348.36	444.55
Appearance	Yellow, crystalline solid	Yellowish-green crystalline solid[1]	Light yellow, needle-like crystals	Yellowish-gray crystalline solid
Melting Point (°C)	172.5	~170-200 (decomposes)[1]	308[7]	288
Boiling Point (°C)	408	Decomposes	523[7]	514
Density (g/cm <sup>3</sup> )	2.08	2.17	2.19[7]	2.09
Solubility in Carbon Disulfide	Soluble (100 g/100 g CS <sub>2</sub> )	Soluble	Soluble	Sparingly soluble (0.222 g/100 g CS <sub>2</sub> at 17 °C)
Solubility in Benzene	Soluble (2 g/100 g benzene)	Soluble	Soluble	Insoluble
Reactivity with Water	Slow hydrolysis	Hydrolyzes	Hydrolyzes	Rapid hydrolysis[8]

## Early Experimental Protocols

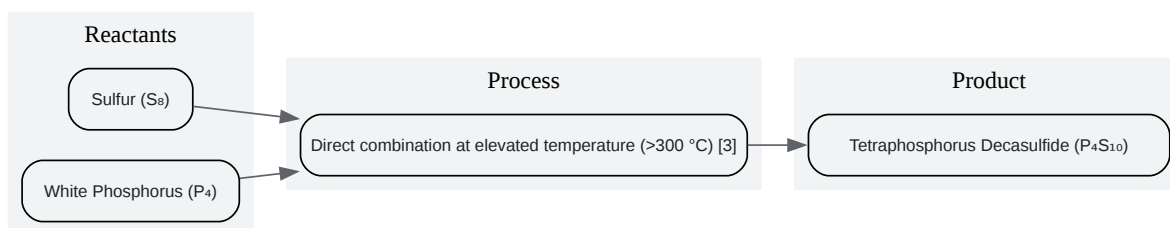
Obtaining the verbatim, detailed experimental protocols from 19th and early 20th-century literature is challenging. The following sections provide the most detailed descriptions available from historical accounts and modern interpretations of these early syntheses.

## Synthesis of Tetraphosphorus Decasulfide ( $P_4S_{10}$ ) - Berzelius (1843)

Jöns Jacob Berzelius was the first to prepare phosphorus pentasulfide, which he did by reacting white phosphorus with sulfur.[3] Early accounts describe the reaction as being very vigorous, and later methods favored the use of the less reactive red phosphorus to allow for better control.

General Procedure (reconstructed from historical descriptions):

- Reactants: White phosphorus and elemental sulfur.
- Apparatus: A retort or other suitable glass vessel.
- Method: Small pieces of white phosphorus were carefully introduced to molten sulfur. The reaction was highly exothermic and proceeded with considerable vigor. Alternatively, the reactants could be heated together, but this often led to an almost explosive reaction.[1][2]
- Purification: The crude product was often purified by distillation or by washing with carbon disulfide to remove unreacted sulfur and other impurities.[6]



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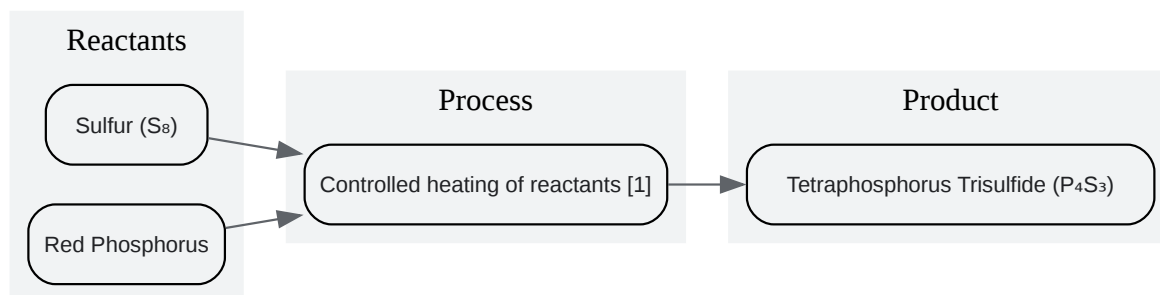
Caption: Simplified workflow for the synthesis of  $P_4S_{10}$ .

## Synthesis of Tetraphosphorus Trisulfide ( $P_4S_3$ ) - Lemoine (1864) and Sévène & Cahen (1898)

Georges Lemoine is credited with the first synthesis of  $P_4S_3$  in 1864.[5] However, it was the later work of Sévène and Cahen that led to a safe and commercially viable process, which was patented for the production of "strike-anywhere" matches.[5][6]

General Procedure (reconstructed from historical descriptions):

- Reactants: Red phosphorus and elemental sulfur in a stoichiometric ratio. White phosphorus could also be used but required more careful control.
- Apparatus: A reaction vessel, often made of iron or earthenware, that could be sealed or operated under an inert atmosphere.
- Method: The mixture of red phosphorus and sulfur was heated to initiate the reaction. The temperature was carefully controlled to prevent the formation of other phosphorus sulfides. An alternative method involved reacting the elements in a high-boiling inert solvent to moderate the reaction.[8]
- Purification: The crude product could be purified by distillation under reduced pressure or by recrystallization from solvents like carbon disulfide or benzene.[8]



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Caption: Simplified workflow for the synthesis of  $P_4S_3$ .

## Synthesis of Tetraphosphorus Pentasulfide ( $P_4S_5$ ) and Tetraphosphorus Heptasulfide ( $P_4S_7$ )

The synthesis of  $P_4S_5$  and  $P_4S_7$  in the early period was often achieved by the direct reaction of phosphorus and sulfur in the appropriate stoichiometric ratios, similar to the synthesis of  $P_4S_{10}$  and  $P_4S_3$ , but with careful control of the proportions of the reactants and the reaction temperature. Another early method for preparing  $P_4S_5$  involved the reaction of  $P_4S_3$  with sulfur in a carbon disulfide solution, often in the presence of iodine as a catalyst.<sup>[5][9]</sup>

General Procedure for  $P_4S_5$  (from  $P_4S_3$ ):

- Reactants:  $P_4S_3$ , elemental sulfur, and a catalytic amount of iodine.
- Solvent: Carbon disulfide.
- Method: A solution of  $P_4S_3$  and sulfur in carbon disulfide with a small amount of iodine was stirred, sometimes in the presence of diffuse daylight, for an extended period.<sup>[9]</sup> The  $P_4S_5$  would then be isolated from the solution.

## Early Understanding of Structure and Bonding

The true molecular structures of the phosphorus sulfides, with their intricate cage-like arrangements of phosphorus and sulfur atoms, were not elucidated until the advent of X-ray crystallography in the 20th century. Before this, the compositions were determined by elemental analysis, and the structures were largely a matter of speculation. The early chemists knew these were discrete molecular compounds due to their solubility in nonpolar solvents like carbon disulfide and their ability to be distilled. The concept of a tetrahedral  $P_4$  unit as the core of these structures was a much later development.

## Conclusion

The early history of phosphorus sulfide chemistry was a period of intense investigation and discovery, moving from the observation of a highly reactive mixture to the systematic synthesis and characterization of a family of distinct compounds. The work of pioneers like Marggraf, Berzelius, Lemoine, and Sévène and Cahen transformed the field from a "comedy of errors" into a respectable branch of inorganic chemistry.<sup>[2][4]</sup> While the experimental techniques of the time were rudimentary by modern standards, the foundational knowledge they established paved the way for the large-scale industrial production and diverse applications of phosphorus sulfides that we see today, from their use in the humble matchstick to their role in the synthesis

of advanced materials and pharmaceuticals. This historical perspective provides valuable context for contemporary researchers working with these versatile and reactive compounds.

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## References

- 1. dokumen.pub [dokumen.pub]
- 2. elekpup.bib.uni-wuppertal.de [elekpup.bib.uni-wuppertal.de]
- 3. Phosphorus\_pentasulfide [chemeurope.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. publication-theses.unistra.fr [publication-theses.unistra.fr]
- 6. upload.wikimedia.org [upload.wikimedia.org]
- 7. researchgate.net [researchgate.net]
- 8. Phosphorus pentasulfide - Wikipedia [en.wikipedia.org]
- 9. Phosphorus sulfides - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [A Technical Guide to the Early History of Phosphorus Sulfide Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7769721#early-history-of-phosphorus-sulfide-compounds]

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